

"2-Bromo-4,5-dimethylthiazole" safety data sheet and handling precautions

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Compound of Interest

Compound Name: 2-Bromo-4,5-dimethylthiazole

Cat. No.: B1278221

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A Technical Guide to the Safe Handling of 2-Bromo-4,5-dimethylthiazole

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **2-Bromo-4,5-dimethylthiazole** (CAS No: 29947-24-8). Due to the limited availability of a detailed Safety Data Sheet (SDS) for this specific compound, this guide incorporates safety protocols and hazard information from structurally related bromothiazole derivatives to ensure a thorough and prudent approach to its handling in a laboratory setting.

Hazard Identification and Classification

While a specific GHS classification for **2-Bromo-4,5-dimethylthiazole** is not widely published, data from analogous brominated thiazoles indicate that it should be handled as a hazardous substance. The primary hazards associated with similar compounds include skin irritation, serious eye irritation, and potential respiratory irritation.^[1] Some related compounds are also suspected of causing genetic defects.

GHS Hazard Statements for Related Bromothiazoles:

- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]

- H335: May cause respiratory irritation.[\[1\]](#)
- H341: Suspected of causing genetic defects (classification for a related compound).

Precautionary Statements (P-Statements): A comprehensive set of precautionary statements should be followed to minimize risk.

- Prevention: P201, P202, P261, P264, P271, P280
- Response: P302+P352, P304+P340+P312, P305+P351+P338, P308+P313
- Storage: P403+P233, P405
- Disposal: P501

Quantitative Data Summary

Quantitative toxicological and extensive physical property data for **2-Bromo-4,5-dimethylthiazole** are not thoroughly investigated or publicly available. The tables below summarize the available information for the target compound and a related substance for reference.

Table 1: Physical and Chemical Properties of **2-Bromo-4,5-dimethylthiazole**

Property	Value	Source
CAS Number	29947-24-8	[2]
Molecular Formula	C5H6BrNS	[2]
Molecular Weight	192.08 g/mol	[2]

Table 2: Hazard Classifications for Structurally Similar Bromothiazoles

Hazard Class	Category	Compound Reference
Acute Toxicity, Oral	Category 4	2-Bromo-4-methylthiazole
Skin Corrosion/Irritation	Category 2	2-Bromothiazole[1]
Serious Eye Damage/Irritation	Category 1 / 2	2-Bromo-4-methylthiazole / 2-Bromothiazole[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	2-Bromothiazole[1]

Note: This data is for related compounds and should be used as a precautionary reference.

Experimental and Handling Protocols

Specific experimental protocols for determining the toxicological properties of **2-Bromo-4,5-dimethylthiazole** are not detailed in standard safety data sheets. The handling procedures outlined below are derived from best practices for managing hazardous chemicals in a laboratory setting and the specific precautions listed for related bromothiazoles.

3.1. Engineering Controls

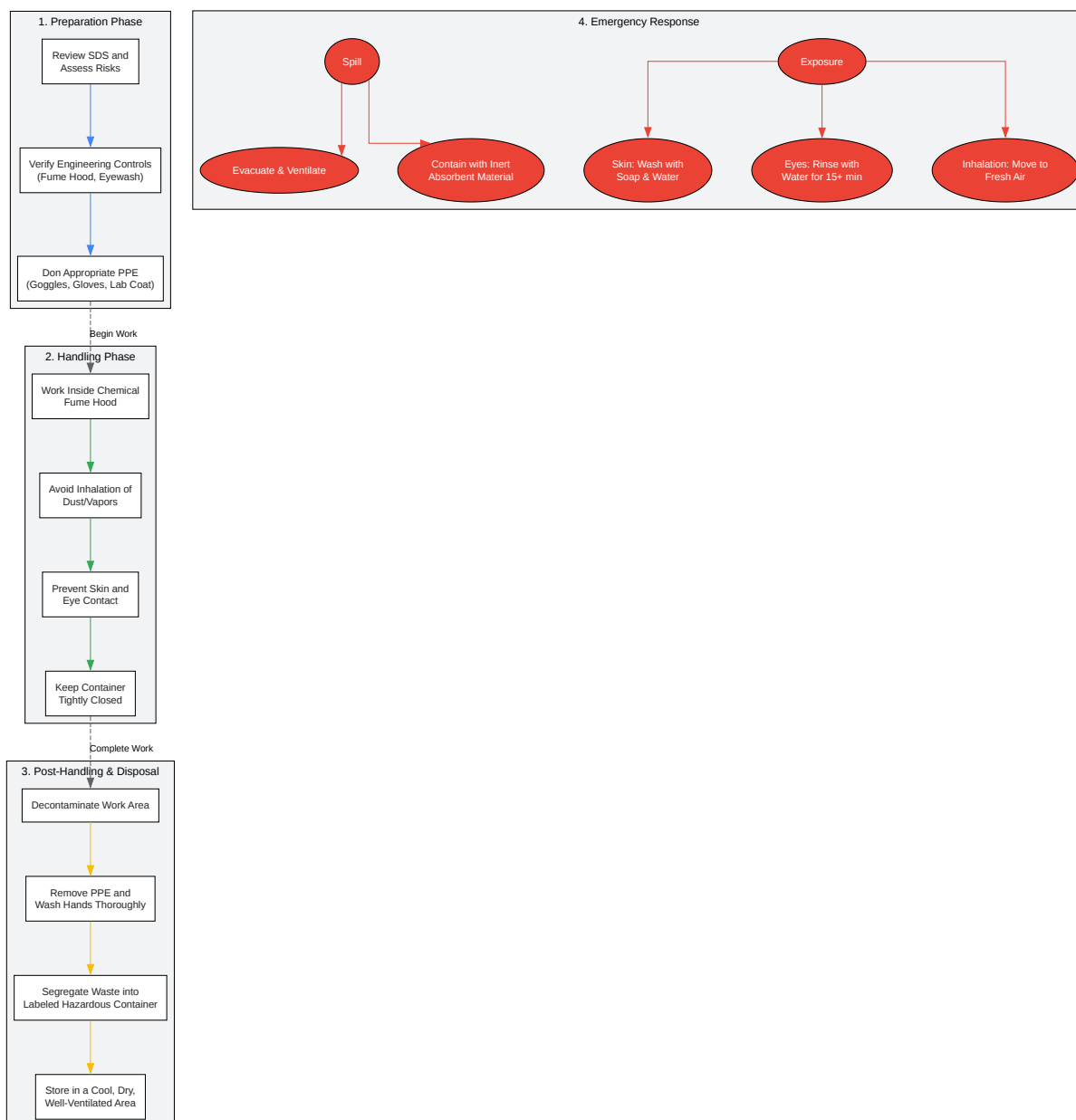
- Work with **2-Bromo-4,5-dimethylthiazole** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[3]
- Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[4][5]

3.2. Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles and/or a face shield that conform to EN166 (EU) or NIOSH (US) standards.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn.[3] Always inspect gloves for integrity before use. A flame-retardant lab coat or protective clothing is mandatory to prevent skin contact.[3]

- Respiratory Protection: If working outside of a fume hood or if dust/aerosol generation is possible, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4][6] For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator is recommended.[3]

3.3. Safe Handling Workflow The following workflow outlines the critical steps for safely handling **2-Bromo-4,5-dimethylthiazole** from preparation to disposal.



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Caption: Safe Handling Workflow for **2-Bromo-4,5-dimethylthiazole**.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

4.1. First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, call a POISON CENTER or doctor.[\[7\]](#)
- In Case of Skin Contact: Immediately wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse.[\[8\]](#) If skin irritation occurs, seek medical advice.[\[8\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and get immediate medical attention.[\[6\]](#)
- If Swallowed: Rinse mouth.[\[7\]](#) Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[\[6\]](#)

4.2. Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[\[9\]](#)
- Hazardous Combustion Products: Decomposition under fire conditions may produce carbon oxides (CO, CO₂), nitrogen oxides (NO_x), sulfur oxides, and hydrogen bromide gas.[\[4\]](#)
- Special Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)[\[9\]](#)

4.3. Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[\[7\]](#) Ensure adequate ventilation. Avoid breathing dust or vapors and prevent contact with skin and eyes.[\[7\]](#)
- Environmental Precautions: Prevent the product from entering drains or waterways.[\[3\]](#)[\[8\]](#)

- Containment and Cleanup: For spills, collect, bind, and pump off the material if possible. Absorb with an inert material (e.g., sand, diatomite) and place in a suitable, closed container for disposal.[7]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[4][6]
- Conditions to Avoid: Incompatible products, excess heat, and the formation of dust.[6]
- Incompatible Materials: Strong oxidizing agents.[6]
- Hazardous Decomposition Products: As mentioned, fire conditions can lead to the formation of hazardous gases such as NOx, SOx, COx, and hydrogen bromide.[4][6]

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3] The recommended storage temperature is -20°C.[2] Keep away from incompatible materials such as strong oxidizing agents.[3]
- Disposal: All waste materials contaminated with **2-Bromo-4,5-dimethylthiazole** must be treated as hazardous waste.[3] Dispose of the contents and container in accordance with all local, regional, and national regulations at an approved waste disposal plant.[6] Do not allow the chemical to enter the environment.[8]

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